

Comprehensive Technical Guide: Preliminary Investigation of 2-(3-Bromophenyl)-2-(methylamino)acetamide

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Compound of Interest

Compound Name: 2-(3-Bromophenyl)-2-(methylamino)acetamide

CAS No.: 1218221-61-4

Cat. No.: B1528593

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CAS Registry Number: 1218221-61-4 Chemical Formula: C

H

BrN

O Molecular Weight: 243.10 g/mol Class:

-Amino Amide / Phenylacetamide Derivative^[1]

Executive Summary & Strategic Rationale

This technical guide outlines the framework for the preliminary study of **2-(3-Bromophenyl)-2-(methylamino)acetamide**, a structural analog belonging to the

-amino amide class. This chemical class has historically yielded significant central nervous system (CNS) active agents, including anticonvulsants (e.g., Remacemide) and NMDA receptor modulators.

The presence of the 3-bromophenyl moiety suggests enhanced lipophilicity compared to the unsubstituted parent, potentially improving Blood-Brain Barrier (BBB) permeability. The

-methylamino group is a critical pharmacophore often associated with increased potency and metabolic variability in psychoactive substances.

Primary Objective: To establish a rigorous, self-validating workflow for the synthesis, physicochemical characterization, and initial pharmacological screening of this specific chemical entity (NCE).

Chemical Synthesis & Structural Validation

To ensure reproducibility, we employ a modified Strecker Synthesis route followed by controlled partial hydrolysis. This pathway is chosen over direct amidation of alpha-bromo esters due to the instability of the secondary amine intermediate in that specific environment.

Synthetic Pathway (Protocol)

Step 1: Formation of the

-Aminonitrile

- Reagents: 3-Bromobenzaldehyde (1.0 eq), Methylamine (hydrochloride salt, 1.2 eq), Potassium Cyanide (KCN, 1.2 eq), Methanol/Water (1:1).
- Procedure: Dissolve 3-bromobenzaldehyde in MeOH. Add methylamine and stir for 30 min to form the imine in situ. Add aqueous KCN dropwise at 0°C.
- Causality: The in situ formation of the imine prevents side reactions. Low temperature controls the exotherm of the cyanide addition.
- Yield: Isolate 2-(3-bromophenyl)-2-(methylamino)acetonitrile via extraction (DCM).

Step 2: Controlled Hydrolysis to Amide

- Reagents:

-Aminonitrile (from Step 1), H

SO

(conc.), Ice.

- Procedure: Dissolve the nitrile in conc. H

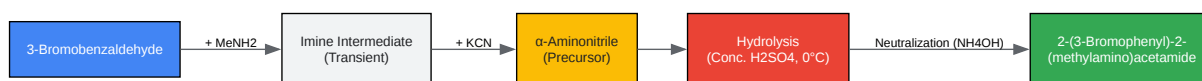
SO

at 0°C. Stir for 4-6 hours. Pour onto crushed ice and neutralize with NH

OH to pH 9.

- Critical Control Point: Do not heat. Heating will hydrolyze the amide further to the carboxylic acid (3-bromophenylglycine derivative), drastically altering the pharmacokinetics.
- Purification: Recrystallization from Ethanol/EtOAc.

Visualization: Synthesis Workflow



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Figure 1: Step-wise synthesis via the Strecker reaction. Note the temperature control at the hydrolysis step to prevent carboxylic acid formation.

Physicochemical Profiling & Stability

Before biological testing, the compound must pass "Go/No-Go" stability criteria.

Analytical Characterization Table

Parameter	Method	Acceptance Criteria	Rationale
Purity	HPLC-UV (254 nm)	> 98.5%	Impurities (e.g., cyanide traces) can cause false positives in toxicity assays.
Identity	¹ H-NMR (DMSO-d ₆)	Confirmed Structure	Verify the amide protons (broad singlet ~7.0-7.5 ppm) and N-methyl singlet (~2.3 ppm).
LogP (Calc)	In Silico / Shake Flask	1.5 - 2.5	Optimal range for CNS penetration (Lipinski's Rule of 5).
Aq. Solubility	Kinetic Solubility (PBS)	> 50 µM	Required for reliable in vitro assay dosing without precipitation.

Metabolic Stability (Microsomal Assay)

The N-methyl group is a metabolic "soft spot," susceptible to N-demethylation by CYP450 enzymes.

- Protocol: Incubate 1 µM test compound with human liver microsomes (HLM) and NADPH at 37°C.
- Sampling: 0, 15, 30, 60 min. Quench with Acetonitrile.
- Analysis: LC-MS/MS monitoring parent depletion.
- Interpretation: High clearance (> 20 mL/min/kg) indicates short half-life, necessitating a prodrug strategy or dosing adjustment.

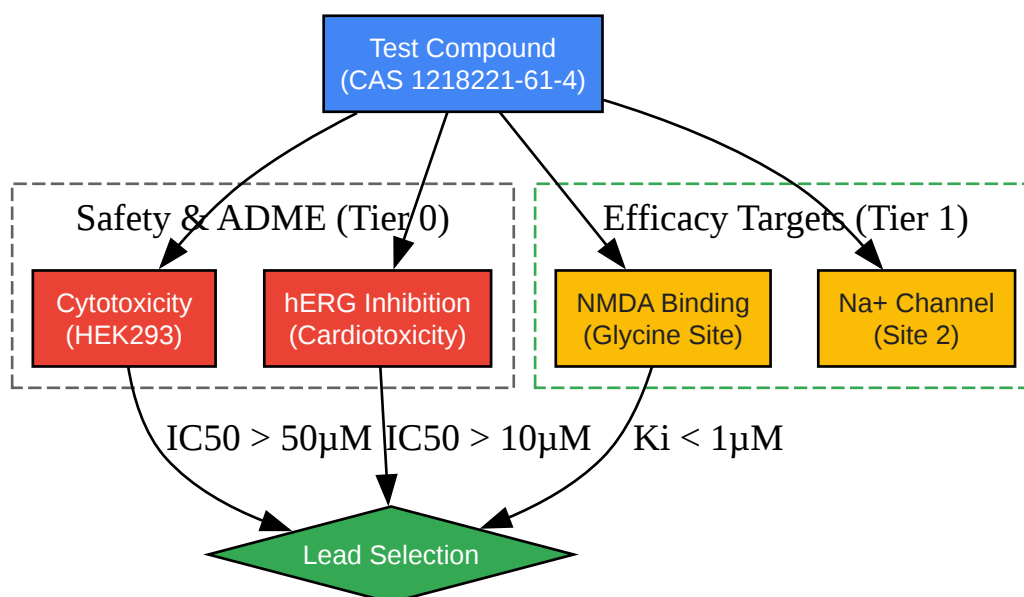
Pharmacological Screening Framework

Given the structural similarity to Remacemide and Glycine transporter inhibitors, the screening cascade focuses on Excitatory Amino Acid (EAA) pathways.

Target Prediction & Mechanism

The 3-bromo substitution often enhances binding affinity at hydrophobic pockets within the NMDA receptor (Glycine site) or Voltage-Gated Sodium Channels (VGSC).

In Vitro Screening Workflow (Tier 1)



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Figure 2: Tier 1 Screening Cascade. Priority is placed on ruling out cardiotoxicity (hERG) before efficacy confirmation.

In Vivo Exploratory Study (Tier 2)

Note: All in vivo studies must comply with IACUC regulations.

The Modified Irwin Test: This observational battery is the "gold standard" for profiling novel CNS agents.

- Dose Range: 10, 30, 100 mg/kg (i.p.) in mice.
- Observations:

- Sedation/Ataxia: Indicates Na⁺ channel blockade (similar to Carbamazepine).
- Stereotypy/Hyperlocomotion: Indicates dopaminergic activity (unlikely for amides, but possible if metabolized to amines).
- Convulsions: Toxicity marker.
- Anticonvulsant Assay (MES Test):
 - If sedation is minimal, test protection against Maximal Electroshock Seizure (MES). This validates the "Anticonvulsant" hypothesis derived from the Remacemide scaffold.

Safety & Handling Protocols

Hazard Classification: As an alpha-amino amide with a halogenated aromatic ring, treat as Acute Toxin (Oral) and Skin Irritant until proven otherwise.

- Engineering Controls: All synthesis steps involving KCN (Step 1) must be performed in a certified fume hood with a cyanide antidote kit available immediately.
- Waste Disposal: Aqueous waste from Step 1 contains cyanide residues; treat with bleach (sodium hypochlorite) to oxidize cyanide to cyanate before disposal.

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Sources

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